

Essential Safety and Logistical Information for Handling 6-butyl-7H-purine

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Compound of Interest

Compound Name: 6-butyl-7H-purine

Cat. No.: B15427045

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Disclaimer: A specific Safety Data Sheet (SDS) for **6-butyl-7H-purine** was not located during the search. The following guidance is based on the general safety information for purine and its derivatives. It is imperative to conduct a thorough risk assessment for your specific laboratory conditions and to handle this compound with caution, assuming it may have hazardous properties. The information provided here should be used as a supplementary resource to your institution's safety protocols.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **6-butyl-7H-purine**. The content includes operational and disposal plans with procedural, step-by-step guidance.

Hazard Identification and Classification

While specific hazard classifications for **6-butyl-7H-purine** are unavailable, purine as a general class of compound is considered a hazardous substance.^[1] Potential hazards may include:

- Acute Toxicity: Harmful if swallowed.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table outlines the recommended PPE for handling **6-butyl-7H-purine**.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[1]
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[2]
Skin and Body Protection	Lab Coat	A flame-resistant lab coat or a disposable gown made of polyethylene-coated polypropylene.
Full-body Coverage	Long pants and closed-toe shoes are mandatory.	
Respiratory Protection	Respirator	A NIOSH-approved respirator may be necessary if handling the compound as a powder outside of a fume hood or if aerosolization is possible.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure a calibrated analytical balance and weighing paper are available inside a certified chemical fume hood.
 - Prepare all necessary solvents and reagents.
 - Verify that an emergency eyewash station and safety shower are accessible and operational.
- [3]

2. Weighing and Aliquoting:

- Perform all manipulations of solid **6-butyl-7H-purine** within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Use anti-static weighing dishes if the compound is a fine powder.
- Carefully transfer the desired amount of the compound.
- If creating solutions, add the solid to the solvent slowly to avoid splashing.

3. Experimentation:

- Keep all containers with **6-butyl-7H-purine** tightly sealed when not in use.[\[2\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- If heating is required, use a well-maintained heating block or oil bath within the fume hood.

4. Spill Cleanup:

- In case of a small spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Do not use combustible materials, such as paper towels, to clean up spills of oxidizing materials.

Disposal Plan

All waste containing **6-butyl-7H-purine** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solids (e.g., weighing paper, gloves, pipette tips) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **6-butyl-7H-purine** in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office.[\[3\]](#)

First Aid Measures

Immediate action is critical in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [4]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops. [3] [4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [3] [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [3] [4]

Experimental Protocols and Data Presentation

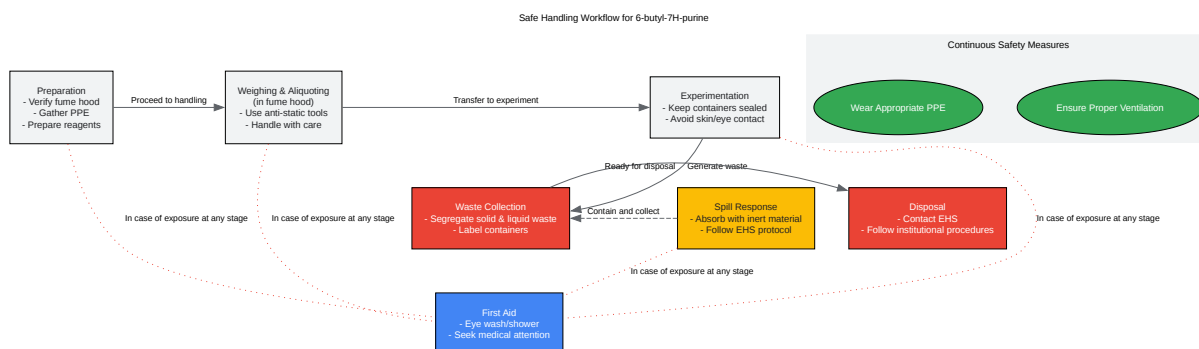
As no specific experimental protocols involving **6-butyl-7H-purine** were found, researchers should adapt standard laboratory procedures for handling similar purine analogs, always prioritizing safety. All quantitative data related to safety, such as exposure limits, should be obtained from the specific SDS for any compound being used. The following table provides general data for the parent compound, purine, for reference only.

Physicochemical Properties of Purine (CAS: 120-73-0)[\[3\]](#)[\[5\]](#)

Property	Value
Appearance	White to light yellow crystalline powder
Molecular Weight	120.11 g/mol
Melting Point	214 - 217 °C
Solubility	Slightly soluble in DMSO and Methanol

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **6-butyl-7H-purine**, from preparation to disposal.



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Caption: Logical workflow for handling **6-butyl-7H-purine**.

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